

Initial Characterization of N-Benzyl-5-bromopicolinamide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Benzyl-5-bromopicolinamide*

CAS No.: 951885-05-5

Cat. No.: B1294178

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the proposed initial characterization of the novel compound, **N-Benzyl-5-bromopicolinamide**. Due to the limited publicly available data on this specific molecule, this document outlines a standardized workflow for its synthesis, purification, and preliminary physicochemical and biological assessment. The methodologies described herein are based on established protocols for the characterization of new chemical entities in a drug discovery context. This guide is intended to serve as a foundational resource for researchers initiating studies on **N-Benzyl-5-bromopicolinamide**, facilitating a systematic and thorough investigation of its properties.

Introduction

N-Benzyl-5-bromopicolinamide is a small molecule with potential applications in medicinal chemistry and drug discovery. Its structure, featuring a picolinamide core, a benzyl group, and a bromine substituent, suggests possible interactions with a range of biological targets. This document details the essential steps for an initial yet thorough characterization of this

compound, from its synthesis and purification to its analytical and preliminary biological evaluation.

Physicochemical Properties

A summary of the key physicochemical properties for **N-Benzyl-5-bromopicolinamide** is presented below. These values are critical for understanding the compound's behavior in various experimental settings.

Property	Value	Method
Molecular Formula	C ₁₃ H ₁₁ BrN ₂ O	Mass Spectrometry
Molecular Weight	291.15 g/mol	Mass Spectrometry
CAS Number	951885-05-5	
Appearance	White to off-white solid	Visual Inspection
Melting Point	To be determined	Differential Scanning Calorimetry
Solubility	To be determined in various solvents	HPLC-based method
Purity	>95%	HPLC, NMR

Synthesis and Purification

The synthesis of **N-Benzyl-5-bromopicolinamide** can be achieved through the amidation of 5-bromopicolinic acid with benzylamine. A proposed synthetic route is outlined below.

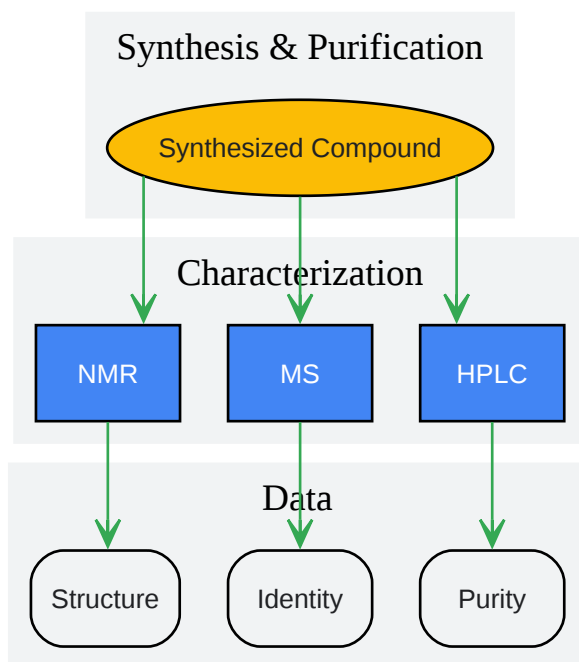
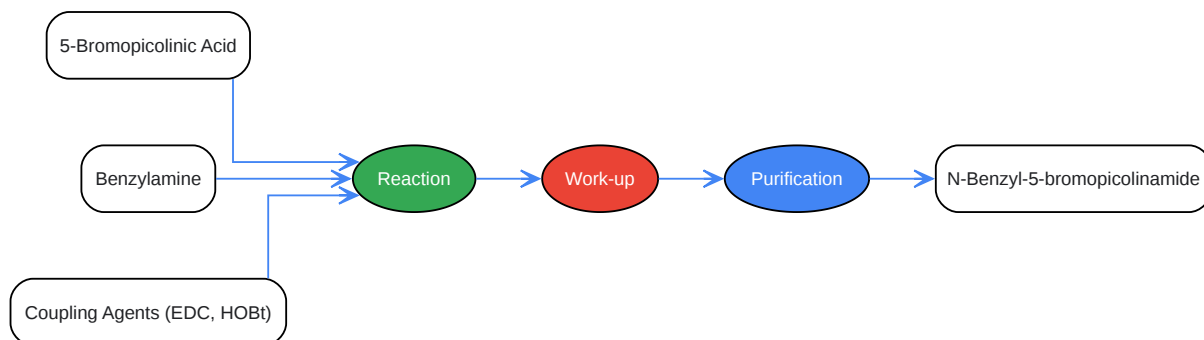
Experimental Protocol: Synthesis

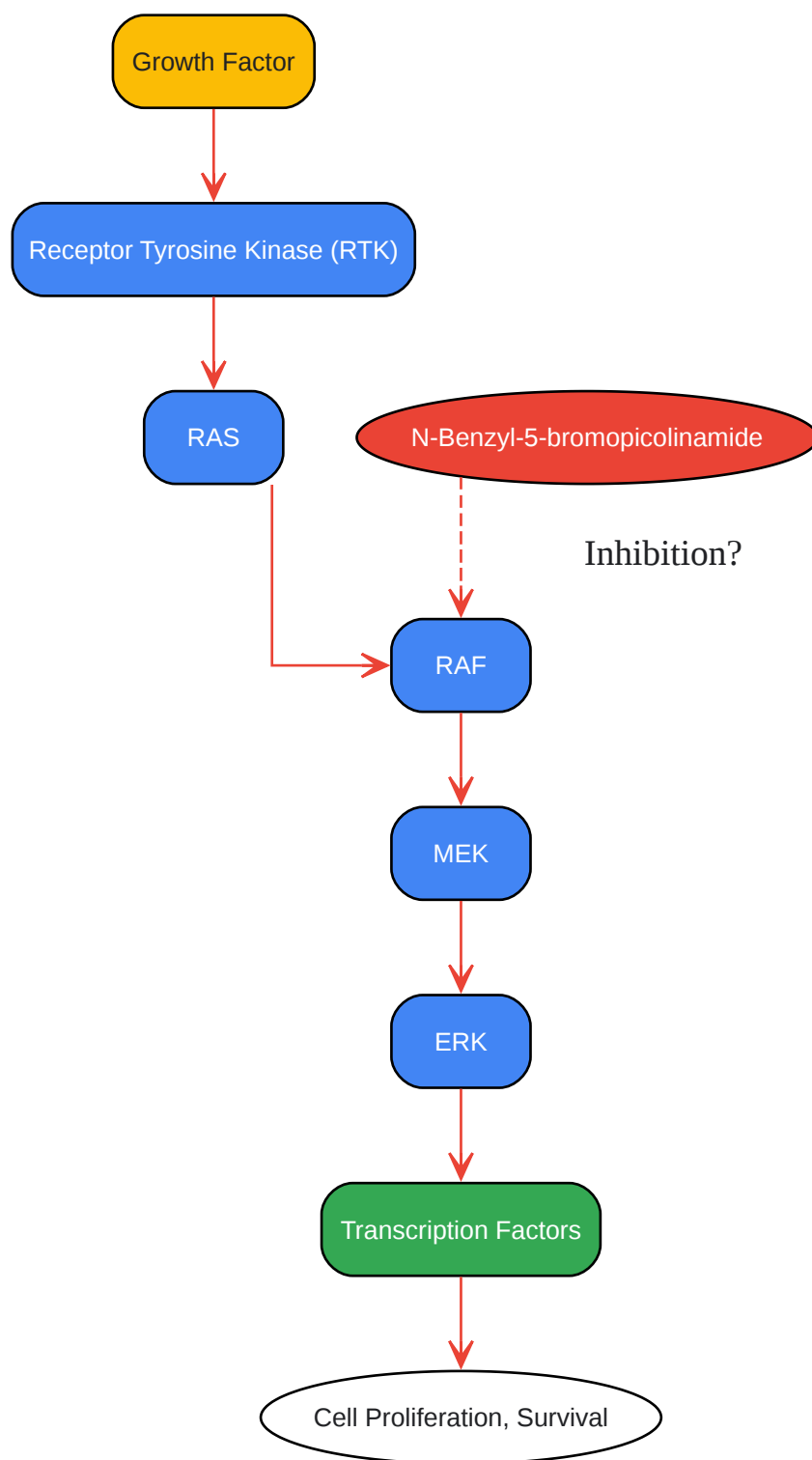
- **Reaction Setup:** To a solution of 5-bromopicolinic acid (1.0 eq) in anhydrous dichloromethane (DCM, 10 mL) under an inert atmosphere of nitrogen, add 1-hydroxybenzotriazole (HOBt) (1.2 eq) and N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC·HCl) (1.2 eq). Stir the mixture at room temperature for 30 minutes.
- **Addition of Amine:** Add benzylamine (1.1 eq) to the reaction mixture.

- **Reaction Monitoring:** Allow the reaction to stir at room temperature overnight. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, dilute the reaction mixture with DCM and wash sequentially with 1 M HCl, saturated aqueous NaHCO₃, and brine.
- **Isolation:** Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude product.

Experimental Protocol: Purification

- **Chromatography:** Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes.
- **Recrystallization:** Further purify the product by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain **N-Benzyl-5-bromopicolinamide** as a solid.
- **Drying:** Dry the purified solid under vacuum.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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